

Gold(I) Iodide (CAS Number 10294-31-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Gold(I) iodide

Cat. No.: B081469

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gold(I) iodide (AuI), a simple yet significant inorganic compound, has garnered increasing interest within the scientific community. Its unique properties make it a valuable precursor and reagent in various fields, from materials science and catalysis to the burgeoning area of medicinal chemistry. This technical guide provides an in-depth overview of the core properties of **Gold(I) iodide**, detailed experimental protocols for its synthesis and characterization, and an exploration of its relevance in potential therapeutic applications, particularly in oncology. The information is tailored for researchers, scientists, and drug development professionals seeking a comprehensive understanding of this compound.

Core Properties of Gold(I) Iodide

Gold(I) iodide is a yellow to greenish-yellow crystalline powder that is sensitive to light, moisture, and heat.^[1] It is generally considered insoluble in water but finds solubility in solutions containing excess iodide ions, such as potassium iodide, due to the formation of complex ions.^[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Gold(I) iodide** is presented in Table 1.

Property	Value	References
CAS Number	10294-31-2	[3]
Molecular Formula	AuI	[3]
Molecular Weight	323.87 g/mol	[3]
Appearance	Yellowish to greenish-yellow powder	[3]
Melting Point	120 °C (decomposes)	[4]
Density	8.25 g/cm ³	[3]
Solubility	Insoluble in water; Soluble in alkali iodide and cyanide solutions; Decomposes in warm acids.	[2]
Stability	Decomposes upon contact with water, humidity, or light.	[3]

Structural Information

Gold(I) iodide possesses a tetragonal crystal structure.[3] The arrangement of atoms in the crystal lattice is crucial for understanding its physical and chemical behavior. Detailed crystallographic data is provided in Table 2.

Crystallographic Parameter	Value	Reference
Crystal System	Tetragonal	[3]
Space Group	P4 ₂ /ncm	[3]
Lattice Constants	a = 4.359 Å, c = 13.711 Å	[3]

Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of **Gold(I) iodide**.

Synthesis of Gold(I) Iodide

Two primary methods for the synthesis of **Gold(I) iodide** are described below.

This is a common precipitation method for preparing **Gold(I) iodide**.

Materials:

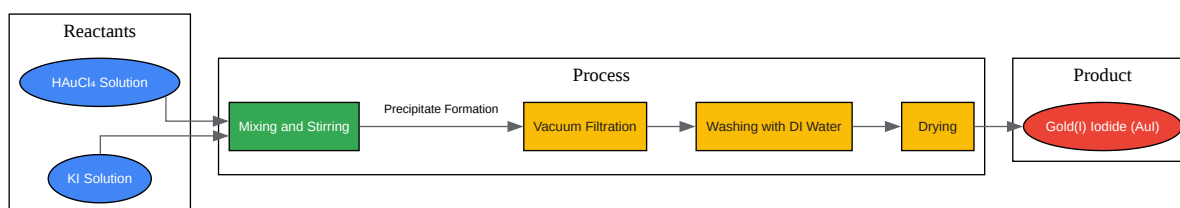
- Tetrachloroauric(III) acid (HAuCl₄) solution (e.g., 1% w/v in water)
- Potassium iodide (KI)
- Deionized water
- Beakers
- Stirring apparatus
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven or desiccator

Procedure:

- Prepare an aqueous solution of tetrachloroauric(III) acid. The concentration should be carefully chosen to control the reaction rate.
- In a separate beaker, prepare an aqueous solution of potassium iodide. An excess of potassium iodide is typically used.
- Slowly add the potassium iodide solution to the tetrachloroauric(III) acid solution while stirring continuously.
- A precipitate of **Gold(I) iodide** will form immediately. The reaction is: $\text{HAuCl}_4 + 3\text{KI} \rightarrow \text{AuI} + 2\text{KCl} + \text{I}_2 + \text{HCl} + \text{KI}$

- Continue stirring for a defined period (e.g., 30 minutes) to ensure complete reaction.
- Collect the precipitate by vacuum filtration.
- Wash the precipitate several times with deionized water to remove any soluble impurities, such as potassium chloride and excess potassium iodide.
- Dry the collected **Gold(I) iodide** powder in a desiccator over a drying agent or in a vacuum oven at a low temperature (e.g., 40-50 °C) to avoid decomposition.

Workflow for Synthesis Method 1



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Synthesis of AuI via Precipitation

This method involves the direct combination of the elements at an elevated temperature.[3]

Materials:

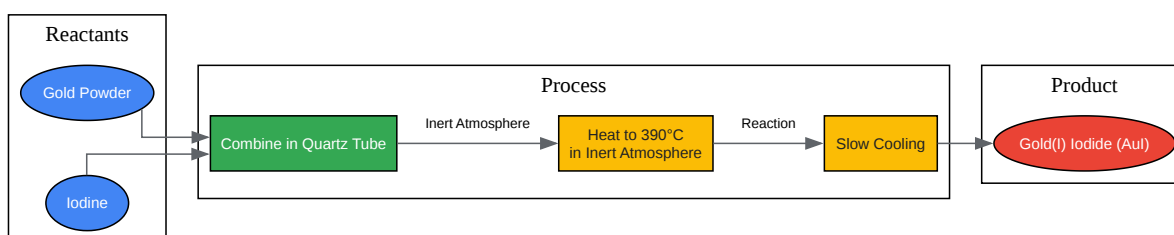
- Gold powder
- Iodine (I₂)
- Quartz tube or similar inert reaction vessel
- Tube furnace

- Inert atmosphere (e.g., nitrogen or argon gas)

Procedure:

- Place a stoichiometric amount of gold powder and iodine into a clean, dry quartz tube.
- Purge the tube with an inert gas to remove any air and moisture.
- Seal the tube or maintain a continuous flow of inert gas.
- Place the tube in a tube furnace and heat to approximately 390 °C.[3]
- Maintain this temperature for a sufficient period to allow for complete reaction. The reaction time will depend on the scale of the reaction and the particle size of the gold powder.
- After the reaction is complete, cool the furnace slowly to room temperature.
- The resulting product is **Gold(I) iodide**.

Workflow for Synthesis Method 2



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Direct Synthesis of AuI from Elements

Characterization Protocols

XRD is a fundamental technique to confirm the crystal structure and phase purity of the synthesized **Gold(I) iodide**.

Instrumentation:

- Powder X-ray diffractometer with a suitable X-ray source (e.g., Cu K α radiation)
- Sample holder
- Mortar and pestle for sample grinding

Procedure:

- Sample Preparation:
 - Take a small amount of the synthesized **Gold(I) iodide** powder.
 - Gently grind the powder using a mortar and pestle to ensure a fine and uniform particle size. This minimizes preferred orientation effects.
 - Carefully pack the powdered sample into the sample holder, ensuring a flat and level surface.
- Data Collection:
 - Mount the sample holder in the diffractometer.
 - Set the instrument parameters, including the angular range (2θ), step size, and scan speed. A typical range for initial characterization would be from 10° to 90° 2θ .
 - Initiate the X-ray scan.
- Data Analysis:
 - The resulting diffraction pattern should be processed to remove background noise.
 - Compare the peak positions (2θ values) and relative intensities with a reference pattern for **Gold(I) iodide** from a crystallographic database (e.g., the International Centre for

Diffraction Data - ICDD).

- The presence of peaks corresponding to the known tetragonal structure of AuI and the absence of peaks from potential impurities (e.g., elemental gold) will confirm the purity of the sample.

Raman spectroscopy provides information about the vibrational modes of the Au-I bond, offering another layer of structural confirmation. Due to the sensitivity of **Gold(I) iodide** to light and moisture, care must be taken during analysis.

Instrumentation:

- Raman spectrometer with a suitable laser excitation source (e.g., 532 nm or 785 nm)
- Microscope for sample focusing
- Sample holder (e.g., a glass slide or a sealed capillary)

Procedure:

- Sample Preparation:
 - For a quick analysis, a small amount of the powder can be placed on a clean glass slide.
 - To minimize degradation from air and moisture, the sample can be loaded into a glass capillary tube which is then sealed.
 - If the sample is highly sensitive to the laser, consider using a low laser power and a rotating sample holder to avoid localized heating and decomposition.
- Data Collection:
 - Place the sample under the microscope objective of the Raman spectrometer.
 - Focus the laser onto the sample.
 - Acquire the Raman spectrum over a relevant spectral range (e.g., 50 - 500 cm^{-1}) to observe the Au-I stretching and other vibrational modes.

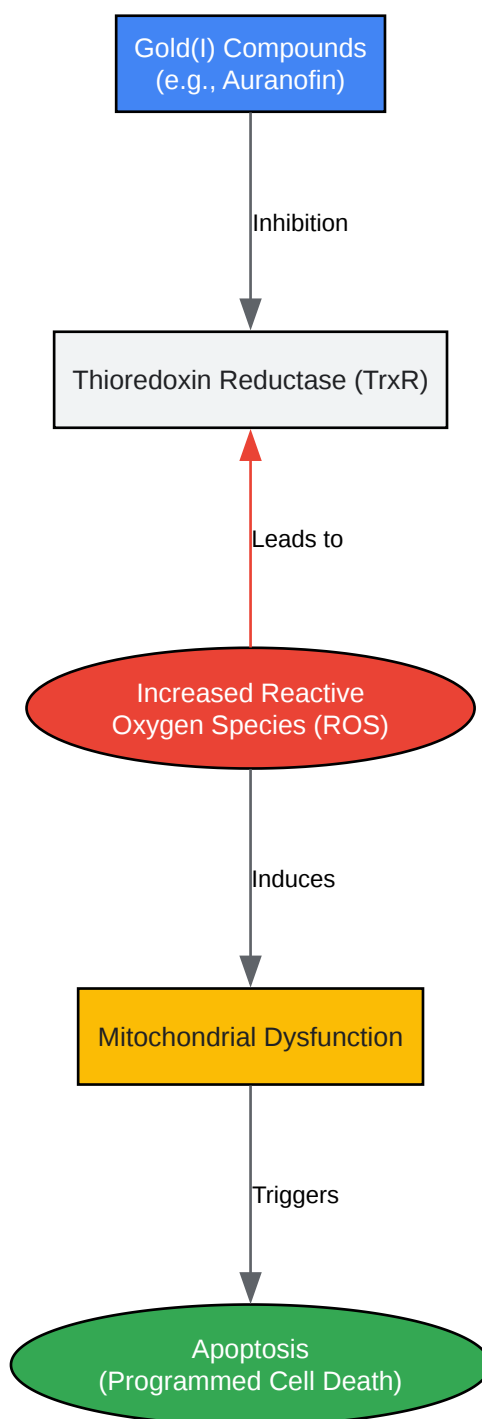
- Set the acquisition time and number of accumulations to achieve a good signal-to-noise ratio.
- Data Analysis:
 - Analyze the resulting spectrum to identify the characteristic Raman peaks for **Gold(I) iodide**.
 - Compare the observed peak positions with literature values for AuI or related gold-iodide compounds.

Relevance to Drug Development: Signaling Pathways

While **Gold(I) iodide** itself is not a therapeutic agent, its chemistry is highly relevant to the field of medicinal inorganic chemistry, particularly in the context of gold-based drugs. Many gold(I) complexes with therapeutic potential share the Au(I) core and exhibit mechanisms of action that can be extrapolated to understand the potential biological interactions of AuI-derived compounds. The primary mechanism of action for many anticancer gold(I) compounds, such as the clinically used antirheumatic drug Auranofin, involves the inhibition of the selenoenzyme thioredoxin reductase (TrxR).^[5]^[6]

Inhibition of Thioredoxin Reductase and Induction of Oxidative Stress

The thioredoxin system is a key antioxidant system in cells, responsible for maintaining a reducing intracellular environment. Cancer cells often have an upregulated thioredoxin system to cope with their high levels of reactive oxygen species (ROS) produced during rapid proliferation. By inhibiting TrxR, gold(I) compounds disrupt this delicate redox balance, leading to an accumulation of ROS and subsequent oxidative stress.^[7] This oxidative stress can damage cellular components, including lipids, proteins, and DNA, ultimately triggering cell death pathways.



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